

# Technical Support Center: Synthesis of 1-(Difluoromethyl)-2-nitrobenzene

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## Compound of Interest

Compound Name: 1-(Difluoromethyl)-2-nitrobenzene

Cat. No.: B1320369

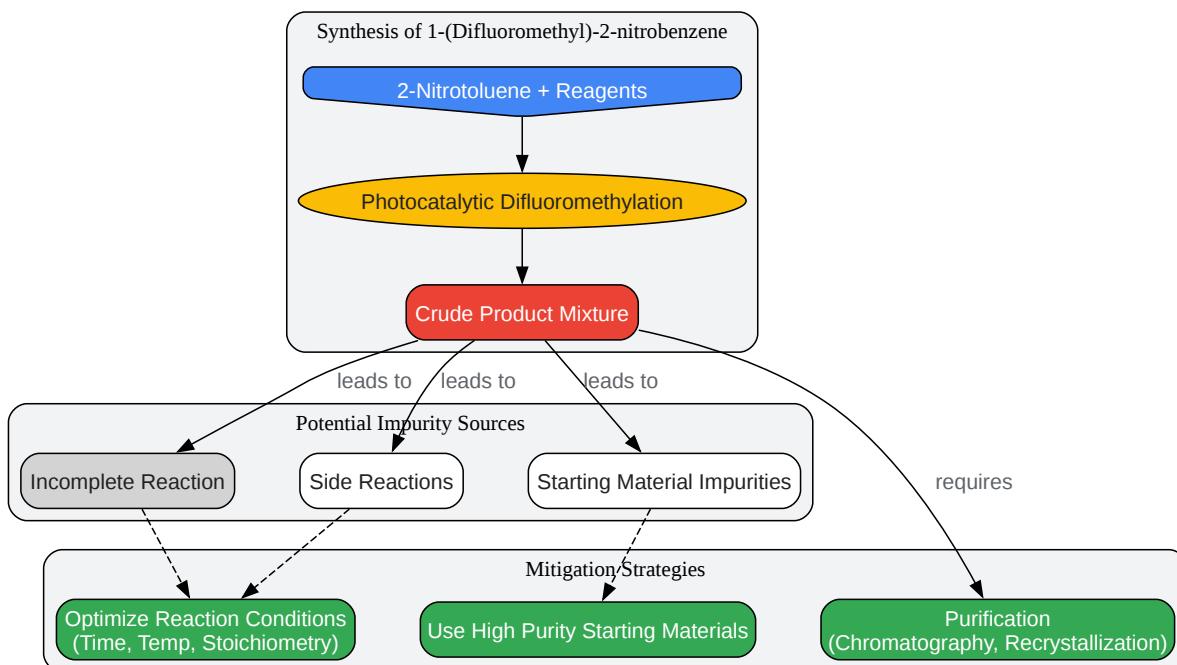
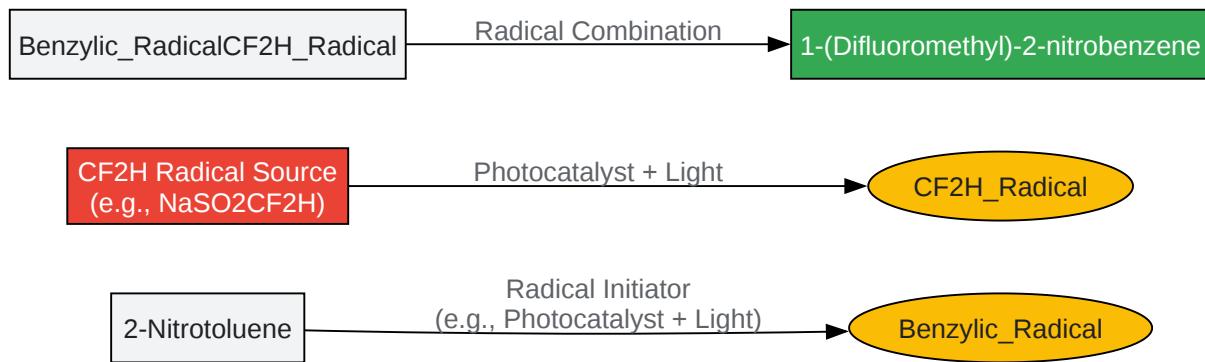
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the synthesis of **1-(Difluoromethyl)-2-nitrobenzene**.

## Troubleshooting Guides

This section addresses specific issues that may be encountered during the synthesis of **1-(Difluoromethyl)-2-nitrobenzene**, which is commonly prepared via the difluoromethylation of 2-nitrotoluene. A prevalent method for this conversion is photocatalytic radical difluoromethylation.

Core Reaction Pathway:



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